

# Unlocking Early Solar System Secrets: The $^{205}\text{Pb}$ - $^{205}\text{Tl}$ Cosmochronometer in Meteorite Studies

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## Compound of Interest

Compound Name: *Thallium-205*

Cat. No.: *B1258434*

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## Application Notes and Protocols for Researchers

The  $^{205}\text{Pb}$ - $^{205}\text{Tl}$  cosmochronometer is a powerful tool for investigating the formation and early evolution of the solar system. Based on the electron capture decay of  $^{205}\text{Pb}$  to  $^{205}\text{Tl}$  with a half-life of approximately 17 million years, this isotopic system provides crucial insights into the timeline of events in the nascent solar nebula, including nucleosynthesis in asymptotic giant branch (AGB) stars and the formation of planetary bodies.<sup>[1][2][3]</sup> These application notes provide a comprehensive overview and detailed protocols for researchers utilizing this chronometer in meteorite studies.

## Principle of the $^{205}\text{Pb}$ - $^{205}\text{Tl}$ Cosmochronometer

The  $^{205}\text{Pb}$ - $^{205}\text{Tl}$  chronometer relies on the variation of the  $^{205}\text{Tl}/^{203}\text{Tl}$  isotopic ratio as a result of the in-situ decay of  $^{205}\text{Pb}$ . By measuring the isotopic compositions of lead and thallium in meteoritic phases with different Pb/Tl ratios, a  $^{205}\text{Pb}$ - $^{205}\text{Tl}$  isochron can be constructed. The slope of this isochron is proportional to the initial  $^{205}\text{Pb}/^{204}\text{Pb}$  ratio at the time of the meteorite's formation, providing a high-resolution chronometer for early solar system events.<sup>[4]</sup>

Recent advancements in mass spectrometry, particularly multicollector inductively coupled plasma mass spectrometry (MC-ICP-MS), have enabled the high-precision measurements required to resolve the subtle isotopic variations in meteorites.<sup>[1]</sup> The use of a  $^{202}\text{Pb}$ - $^{205}\text{Pb}$

double spike is crucial for correcting instrumental mass fractionation, thereby improving the accuracy and precision of the measurements.[\[4\]](#)

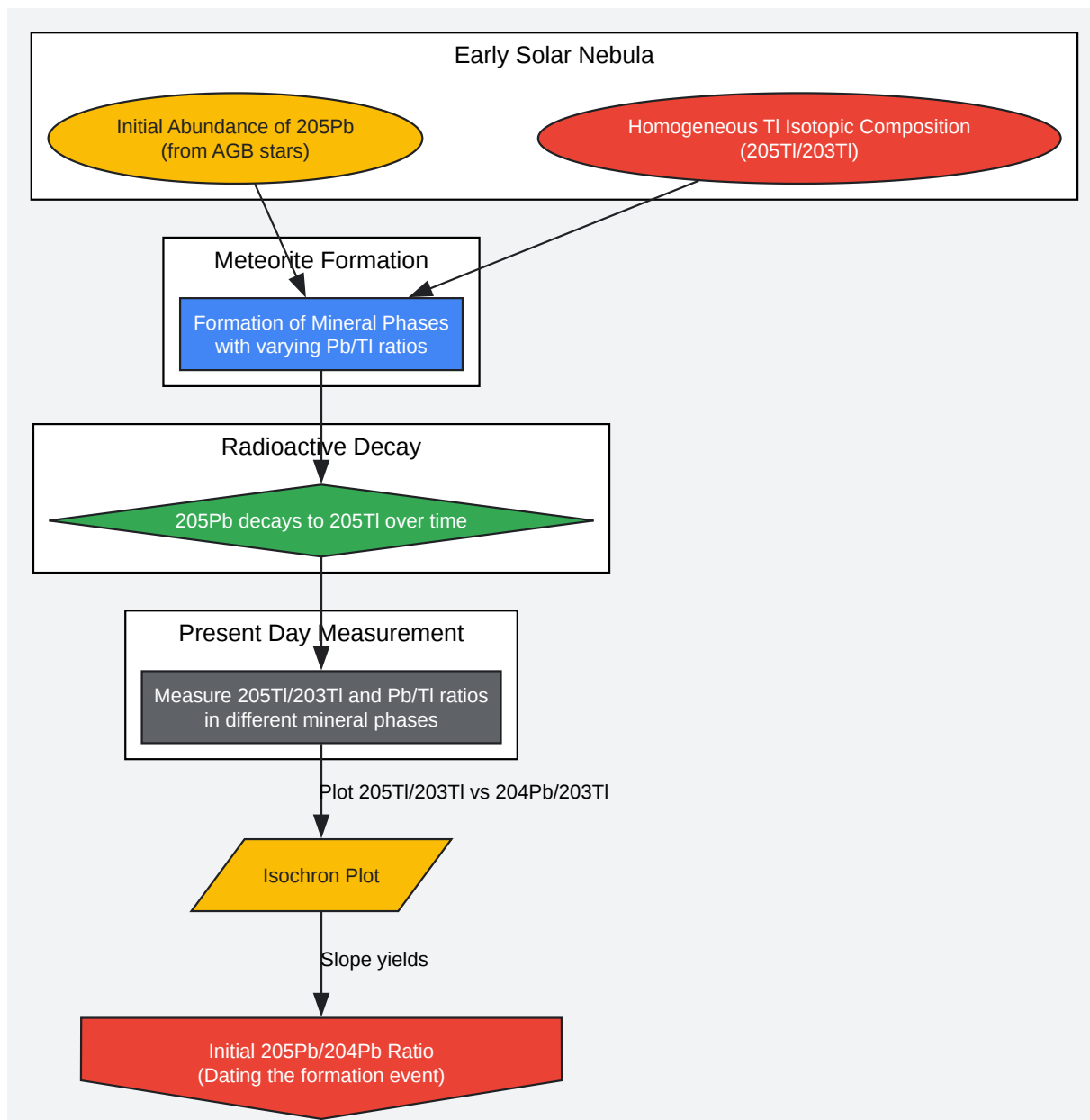
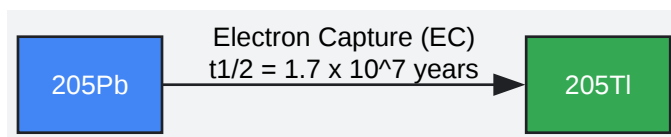
## Quantitative Data Summary

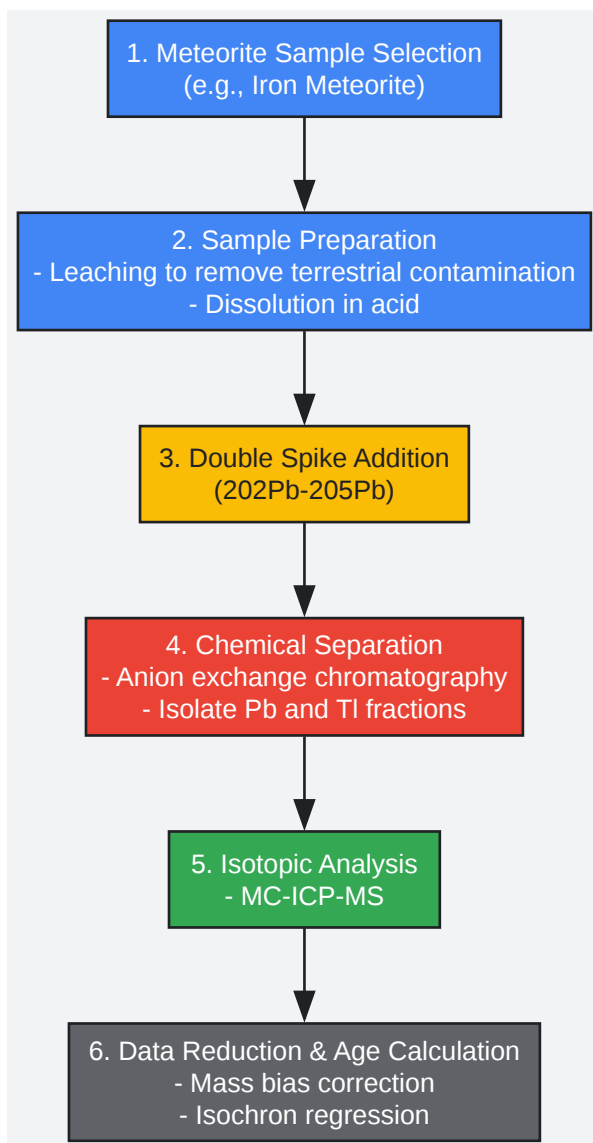
The following table summarizes key isotopic ratios and calculated values from meteorite studies utilizing the  $^{205}\text{Pb}$ - $^{205}\text{Tl}$  cosmochronometer. This data is essential for comparison and for understanding the context of new measurements.

Meteorite Type	Meteorite Name(s)	Measured $^{205}\text{Pb}/^{204}\text{Pb}$ Ratio (initial)	Reference
IAB Iron	Toluca, Canyon Diablo	$(7.4 \pm 1.0) \times 10^{-5}$	<a href="#">[1]</a>

## Visualizing the Processes

To better understand the underlying principles and experimental procedures, the following diagrams illustrate the  $^{205}\text{Pb}$  decay scheme, the logical relationship of the cosmochronometer, and a generalized experimental workflow.





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## References

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